

An In-Depth Technical Guide to the Synthesis of Trihydro(trimethylamine)aluminium

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Trihydro(trimethylamine)aluminium

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This technical guide provides a comprehensive overview of the primary synthesis pathways for **trihydro(trimethylamine)aluminium**, commonly known as trimethylamine alane (TMAA). This moisture-sensitive, white crystalline solid is a versatile reagent in chemical synthesis, serving as a convenient and soluble source of alane (AlH_3) for reductions and hydroalumination reactions. Its stability as an adduct makes it a safer and more manageable alternative to ethereal solutions of alane.

This document details two principal synthetic routes: the reaction of a complex metal hydride with a trimethylamine source and the direct synthesis from elemental aluminum. Each method is presented with detailed experimental protocols, a summary of quantitative data, and logical workflow diagrams to facilitate understanding and replication.

Synthesis Pathways

Two primary methodologies have been established for the synthesis of **trihydro(trimethylamine)aluminium**, each with distinct advantages and considerations regarding starting materials, reaction conditions, and scale.

Synthesis from Lithium Tetrahydridoaluminate and Trimethylammonium Chloride

This widely utilized laboratory-scale method involves the reaction of lithium tetrahydridoaluminate (lithium aluminum hydride, LiAlH_4) with trimethylammonium chloride ($(\text{CH}_3)_3\text{N}\cdot\text{HCl}$). The reaction proceeds by the displacement of a hydride from the aluminate by trimethylamine, with the concurrent formation of lithium chloride and hydrogen gas.

- Materials:
 - Lithium tetrahydridoaluminate (LiAlH_4)
 - Trimethylammonium chloride ($(\text{CH}_3)_3\text{N}\cdot\text{HCl}$)
 - Anhydrous diethyl ether ($(\text{C}_2\text{H}_5)_2\text{O}$)
 - Anhydrous toluene (C_7H_8)
 - Inert gas (Argon or Nitrogen)
- Procedure:
 - A solution of lithium tetrahydridoaluminate in anhydrous diethyl ether is prepared in a flame-dried, three-necked flask equipped with a mechanical stirrer, a condenser, and an inert gas inlet.
 - The flask is cooled in an ice bath, and solid trimethylammonium chloride is added portion-wise to the stirred solution. The addition is controlled to manage the evolution of hydrogen gas.
 - Following the complete addition of trimethylammonium chloride, the reaction mixture is allowed to warm to room temperature and is then gently refluxed for a specified period to ensure the completion of the reaction.
 - The reaction mixture is cooled, and the precipitated lithium chloride is removed by filtration under an inert atmosphere.
 - The solvent is removed from the filtrate under reduced pressure to yield the crude **trihydro(trimethylamine)aluminium**.

- The product is purified by sublimation or recrystallization from a suitable solvent, such as a mixture of diethyl ether and toluene.

Diagram of Synthesis from Lithium Tetrahydridoaluminate

- To cite this document: BenchChem. [An In-Depth Technical Guide to the Synthesis of Trihydro(trimethylamine)aluminium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099812#trihydro-trimethylamine-aluminium-synthesis-pathway]

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